

Physical properties of 5-Bromo-2-furaldehyde (melting point, boiling point)

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Compound of Interest

Compound Name: 5-Bromo-2-furaldehyde

Cat. No.: B032451

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Technical Guide: Physical Properties of 5-Bromo-2-furaldehyde

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a focused overview of the key physical properties of **5-Bromo-2-furaldehyde** (CAS No. 1899-24-7), a crucial intermediate in organic and medicinal chemistry. The data presented is essential for its application in the synthesis of pharmaceuticals, agrochemicals, and other fine chemicals.

Core Physical Properties

The melting and boiling points are critical parameters for the purification, handling, and reaction setup involving **5-Bromo-2-furaldehyde**. These properties are summarized below.

Data Presentation

Physical Property	Value	Notes
Melting Point	80-85 °C[1][2][3]	The range suggests the typical purity of commercially available substance.
82-85 °C[4][5][6]	Often cited in literature and by suppliers.	
84 °C[7]	A specific value reported by one supplier.	
80-84 °C[8]	A slightly different range provided by another supplier.	
Boiling Point	112 °C @ 16 mmHg[4][5][6][7][8]	Boiling point determined under reduced pressure to prevent decomposition.
201 °C[1]	Likely the boiling point at atmospheric pressure.	

Experimental Protocols

While specific experimental procedures for the determination of these physical properties for **5-Bromo-2-furaldehyde** are not detailed in the readily available literature, standard organic chemistry laboratory techniques are employed. The values are typically confirmed after synthesis and purification.

General Protocol for Melting Point Determination

The melting point of **5-Bromo-2-furaldehyde**, a crystalline solid, is determined using a capillary melting point apparatus.

- **Sample Preparation:** A small amount of dry, purified **5-Bromo-2-furaldehyde** is finely powdered and packed into a capillary tube to a height of 2-3 mm.
- **Apparatus Setup:** The capillary tube is placed in a melting point apparatus.

- **Heating:** The sample is heated at a steady and slow rate, typically 1-2 °C per minute, as the temperature approaches the expected melting point.
- **Observation:** The melting range is recorded from the temperature at which the first drop of liquid appears to the temperature at which the entire solid has melted into a clear liquid. A narrow melting range is indicative of high purity.

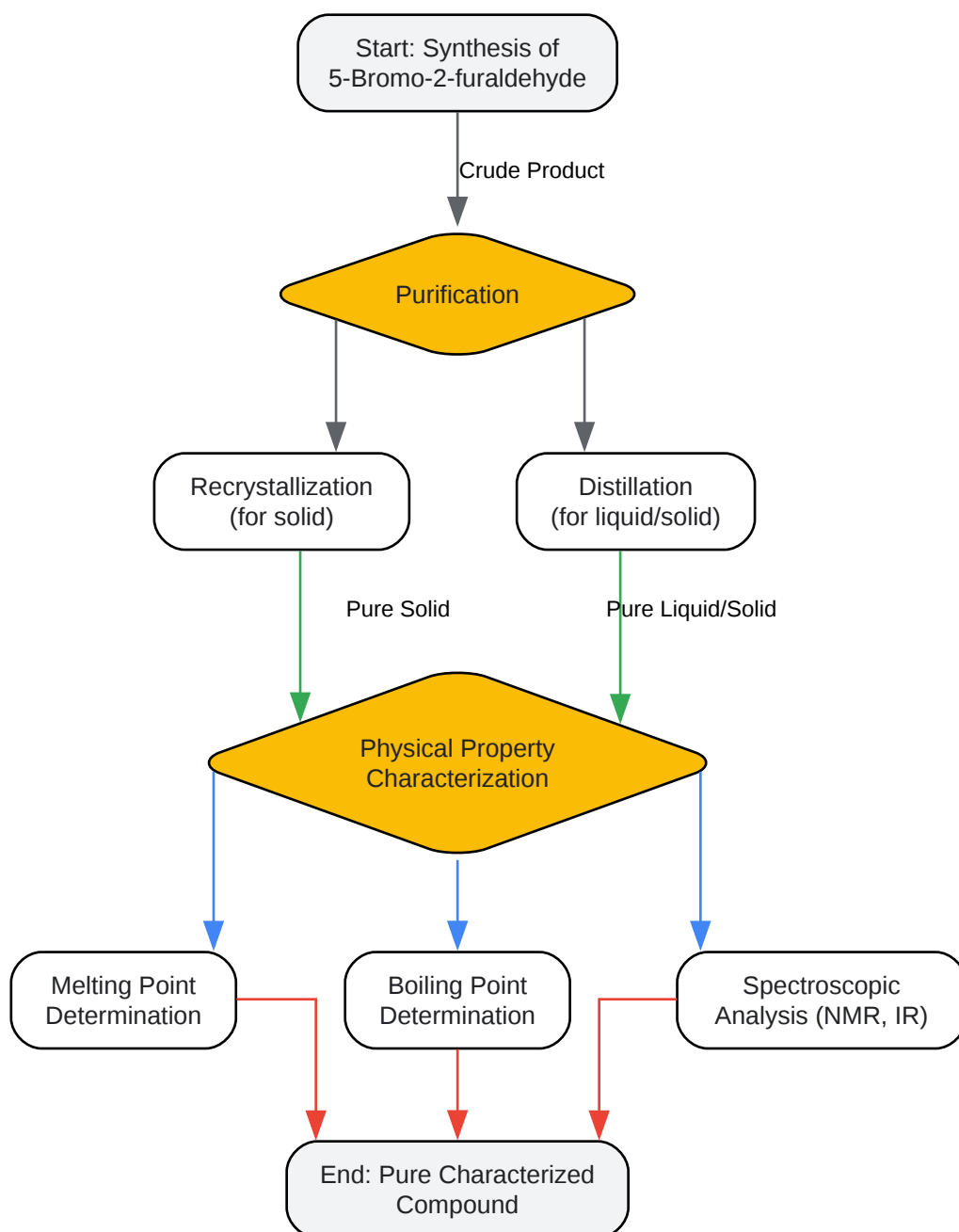
General Protocol for Boiling Point Determination under Reduced Pressure

Given that many organic compounds decompose at their atmospheric boiling points, the boiling point of **5-Bromo-2-furaldehyde** is determined by vacuum distillation.

- **Apparatus Setup:** A distillation apparatus, including a distillation flask, a condenser, a receiving flask, and a connection to a vacuum pump with a manometer, is assembled. A small quantity of the purified liquid **5-Bromo-2-furaldehyde** is placed in the distillation flask along with boiling chips.
- **Evacuation:** The system is evacuated to the desired pressure, for instance, 16 mmHg.
- **Heating:** The distillation flask is gently heated.
- **Observation:** The temperature is recorded when the liquid boils and a steady stream of condensate is collected in the receiving flask. This temperature is the boiling point at that specific pressure.

Workflow Visualization

The following diagram illustrates a general workflow for the synthesis, purification, and physical characterization of a chemical intermediate like **5-Bromo-2-furaldehyde**.



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Caption: Workflow for Synthesis and Physical Characterization.

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